

Application Note: Mechanistic Profiling of N-[(4-Aminophenyl)methyl]adenosine in Oncological Models

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Compound of Interest

Compound Name: N-[(4-Aminophenyl)methyl]adenosine

Cat. No.: B1223172

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-[(4-Aminophenyl)methyl]adenosine Synonyms:

-(4-Aminobenzyl)adenosine; 4-ABA;

-(p-Aminobenzyl)adenosine CAS: 95523-13-0 (Generic for

-substituted adenosines, verify specific salt forms)

Introduction & Scientific Rationale

Adenosine signaling within the Tumor Microenvironment (TME) is a critical area of immunology and cancer metabolism research.

-[(4-Aminophenyl)methyl]adenosine (

-ABA) represents a functionalized adenosine analog that serves a dual purpose in drug discovery:

- **Pharmacological Probe:** It acts as a ligand for Adenosine Receptors (ARs), specifically exhibiting affinity for A

, A

, and A

subtypes. In cancer models,

-substituted adenosines often induce apoptosis via the "intrinsic" mitochondrial pathway or by modulating intracellular cAMP levels, bypassing the rapid metabolism by Adenosine Deaminase (ADA) that limits natural adenosine.

- Chemical Biology Scaffold: The primary amine on the phenyl ring provides a unique chemical handle. Unlike standard

-benzyladenosine (a cytokinin with antiproliferative properties),

-ABA can be conjugated to fluorophores, biotin, or agarose beads without abolishing its ability to bind adenosine-recognizing proteins.

This guide details the protocols for utilizing

-ABA to probe adenosine receptor-mediated cytotoxicity and to map downstream signaling in neoplastic cell lines.

Material Preparation & Handling[1][2]

Critical Quality Attribute (CQA): The stability of the amine group and the nucleoside bond is pH-dependent.

Parameter	Specification	Causality/Rationale
Solvent	DMSO (Dimethyl Sulfoxide)	Adenosine analogs are poorly soluble in water. Prepare a 100 mM stock in anhydrous DMSO.
Storage	-20°C (Desiccated)	Prevents hydrolysis of the glycosidic bond.
Working Conc.	0.1	Typical active range for AR ligands (low
	M – 100	M) vs. cytotoxic transport
	M	substrates (high M).
Vehicle Control	DMSO < 0.1% (v/v)	DMSO concentrations >0.5% can induce differentiation or apoptosis independently in sensitive lines (e.g., HL-60).

Experimental Protocols

Protocol A: Differential Cytotoxicity Profiling (MTT/MTS Assay)

Objective: To determine if

-ABA induces cell death via receptor signaling (low concentration saturation) or equilibrative nucleoside transporter (ENT)-dependent intracellular accumulation (dose-dependent linear toxicity).

Reagents:

- Target Cells: A3AR-high (e.g., HL-60, MCF-7) vs. A3AR-low (e.g., HEK293) lines.
- Inhibitor Controls: ZM241385 (A antagonist) and MRS1220 (A

antagonist).

Step-by-Step Workflow:

- Seeding: Plate cancer cells at 3,000–5,000 cells/well in 96-well plates. Allow attachment for 24 hours.
- Antagonist Pre-treatment (Validation Step):
 - Group A: Vehicle (Media + 0.1% DMSO).
 - Group B:
 - ABA (Gradient: 0.1, 1, 10, 50, 100 M).
 - Group C: Antagonist (1 M) added 30 mins prior to -ABA.
 - Logic: If cytotoxicity is receptor-mediated, the antagonist must shift the IC curve to the right.
- Incubation: Incubate for 48–72 hours at 37°C, 5% CO₂.
- Readout: Add MTT reagent (0.5 mg/mL). Incubate 3 hours. Solubilize formazan crystals. Read Absorbance at 570 nm.

Data Interpretation:

- Receptor-Mediated: Biphasic curve or plateau at low concentrations; reversed by antagonists.
- Transporter-Mediated: Linear dose-response; resistant to receptor antagonists.

Protocol B: Mechanistic Signaling Analysis (cAMP Modulation)

Objective: To verify the G-protein coupling (G

vs G

) upon

-ABA treatment. A

receptors elevate cAMP (G

), while A

/A

receptors inhibit cAMP (G

).

Workflow:

- Stimulation: Treat cells with Forskolin (10 M) to induce a baseline cAMP spike.
- Treatment: Add -ABA (100 nM - 1 M) for 15 minutes.
- Lysis & Detection: Lyse cells and quantify cAMP via TR-FRET or ELISA.
- Result: A reduction in Forskolin-induced cAMP confirms A /A (G) agonist activity.

Pathway Visualization

The following diagram illustrates the dual mechanism of action for

-substituted adenosines in cancer cells: Receptor-mediated signaling versus Transporter-mediated metabolic disruption.

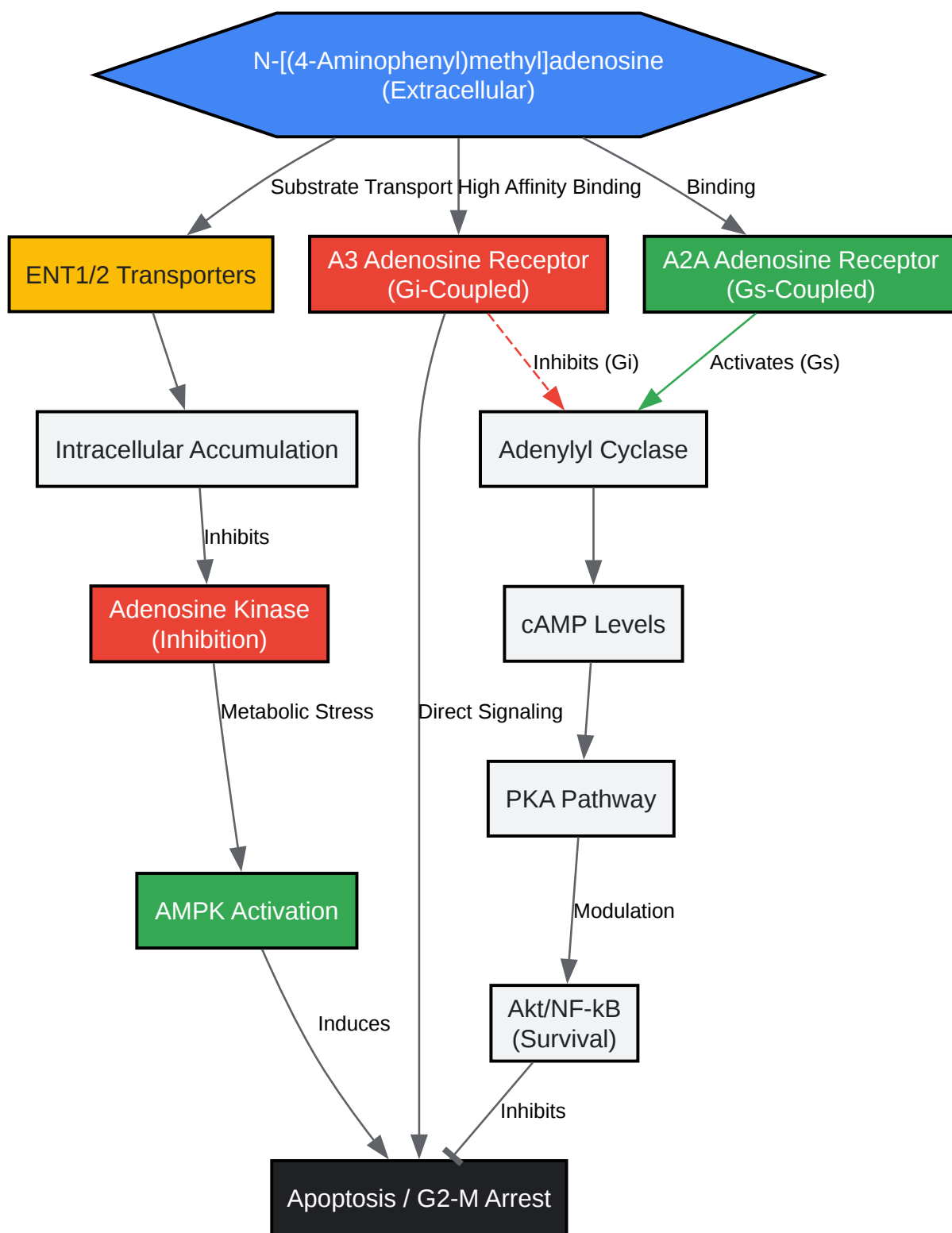
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Figure 1: Dual mechanism of N6-ABA: Gi-coupled receptor signaling (left) and intracellular metabolic stress via Adenosine Kinase inhibition (right).

Advanced Application: Affinity Conjugation

Because

-ABA contains a primary aromatic amine, it is a prime candidate for creating "Turn-On" probes for Flow Cytometry.

Protocol: NHS-Ester Conjugation

- Reaction: Mix

-ABA (1 eq) with NHS-Fluorescein or NHS-Biotin (1.1 eq) in anhydrous DMF containing 2 eq of Triethylamine.

- Kinetics: Stir at Room Temperature for 4 hours (protected from light).
- Purification: The product is hydrophobic; purify via C18 Reverse-Phase HPLC.
- Application: Use the conjugate to stain cells. If fluorescence is blocked by pre-incubation with excess unlabeled Adenosine, the binding is specific to Adenosine Receptors.

References

- Dutta, S. P., et al. (1975). "Synthesis and biological activities of some N6-(nitro- and -aminobenzyl)adenosines." *Journal of Medicinal Chemistry*.
- Gallo-Rodriguez, C., et al. (1994). "Structure-activity relationships of N6-benzyladenosine-5'-uronamides as A3 adenosine receptor agonists." *Journal of Medicinal Chemistry*.
- Fishman, P., et al. (2009). "Adenosine receptors and cancer." [1][2] *Handb Exp Pharmacol*. (Review of A3AR as a drug target).
- Volpini, R., et al. (2002). "N6-alkyl- and N6-cycloalkyl-substituted adenosine derivatives as A3 adenosine receptor agonists." [3] *Journal of Medicinal Chemistry*.

- Jacobson, K. A., et al. (1994). "125I-4-Aminobenzyl-5'-N-methylcarboxamidoadenosine, a high affinity radioligand for the rat A3 adenosine receptor." [3] Molecular Pharmacology.

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Sources

- 1. [Frontiers | Adenosine Kinase on Deoxyribonucleic Acid Methylation: Adenosine Receptor-Independent Pathway in Cancer Therapy \[frontiersin.org\]](#)
- 2. [Towards an Improvement of Anticancer Activity of Benzyl Adenosine Analogs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- 3. [N6-Substituted adenosine derivatives: selectivity, efficacy, and species differences at A3 adenosine receptors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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